

Application Note: Advanced Encapsulation of 8-Heptadecanone for Thermal Batteries

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Compound of Interest

Compound Name: 8-Heptadecanone

CAS No.: 14476-38-1

Cat. No.: B1331525

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Part 1: Executive Summary & Material Logic

The Thermal Battery Challenge

Thermal batteries require Phase Change Materials (PCMs) that deliver high latent heat capacity with zero leakage during phase transitions. **8-Heptadecanone** (Di-n-octyl ketone,

) is a premier candidate for medium-temperature thermal buffering (approx. 41–43°C). Unlike paraffin waxes, its ketone functionality offers a sharper phase transition and higher polarity, potentially improving compatibility with certain shell materials.

However, its application is limited by two factors:

- **Leakage:** In its liquid state, it flows freely, risking system contamination.
- **Thermal Conductivity:** Like most organics, it is thermally insulating (W/m·K), slowing battery charge/discharge rates.

The Solution: Targeted Encapsulation

This guide details three encapsulation protocols designed to transform raw **8-Heptadecanone** into a Shape-Stabilized PCM (ss-PCM). We prioritize methods that enhance thermal conductivity and ensure mechanical integrity.

Parameter	Value (Approx.)	Relevance
Melting Point	41–43°C	Ideal for electronics cooling & biomedical incubation.
Latent Heat	200–215 J/g	High energy density for compact thermal batteries.
Density	0.82 g/cm ³	Lightweight storage.

Part 2: Experimental Protocols

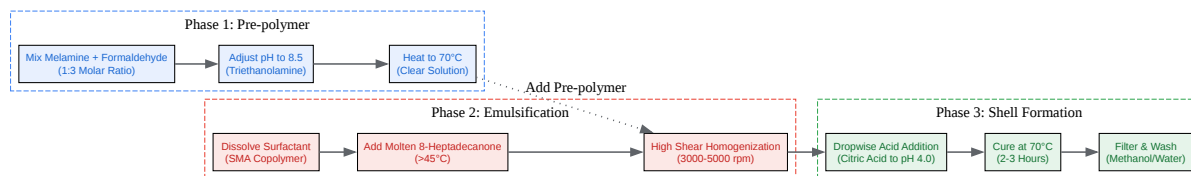
Protocol A: Microencapsulation via In-Situ Polymerization (Melamine-Formaldehyde)

Best for: High packing density and mechanical strength.

Mechanism: A melamine-formaldehyde (MF) pre-polymer is formed in water. The hydrophobic PCM (**8-Heptadecanone**) is emulsified. The pre-polymer polycondenses at the oil-water interface, forming a rigid thermoset shell.

Critical Caution: Ketones can theoretically react with formaldehyde under alkaline conditions. We strictly control pH to favor self-condensation of the shell over core-shell reaction.

Workflow Diagram (DOT)



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Caption: Step-by-step workflow for Melamine-Formaldehyde microencapsulation of **8-Heptadecanone**.

Step-by-Step Procedure:

- Pre-polymer Preparation:
 - Mix Melamine (M) and Formaldehyde (F) (37% aq) in a 1:3 molar ratio.
 - Adjust pH to 8.5–9.0 using Triethanolamine (TEA).
 - Stir at 70°C until the solution becomes transparent (formation of methylol melamine).
- Emulsification:
 - In a separate beaker, dissolve Styrene Maleic Anhydride (SMA) copolymer (emulsifier) in water.
 - Melt **8-Heptadecanone** (maintain at 50°C).
 - Add molten PCM to the SMA solution.
 - Crucial: Homogenize at 5000 rpm for 10 mins to achieve droplet size of 2–5 µm.
- Polymerization:

- Add the pre-polymer solution to the emulsion.
- Slowly adjust pH to 4.0–4.5 using 10% Citric Acid solution. Note: Rapid acidification causes bulk polymerization (clumping) rather than shell formation.
- Raise temperature to 70°C and stir at 400 rpm for 3 hours.
- Purification:
 - Cool to room temperature. Filter the microcapsules.
 - Wash with water (to remove excess acid) and methanol (to remove unencapsulated surface PCM).
 - Vacuum dry at 30°C.

Protocol B: Sol-Gel Encapsulation (Silica Shell)

Best for: Fire resistance and higher thermal stability.

Mechanism: Hydrolysis of Tetraethyl Orthosilicate (TEOS) creates a silica () shell around the PCM droplets. This inorganic shell is chemically inert to the ketone.

Step-by-Step Procedure:

- Emulsion:
 - Mix Ethanol, Water, and CTAB (Cetyltrimethylammonium bromide) surfactant.
 - Add molten **8-Heptadecanone**. Sonicate to form a miniemulsion.
- Shell Growth:
 - Add TEOS dropwise to the emulsion.
 - Add Ammonia solution () as a catalyst to trigger hydrolysis.

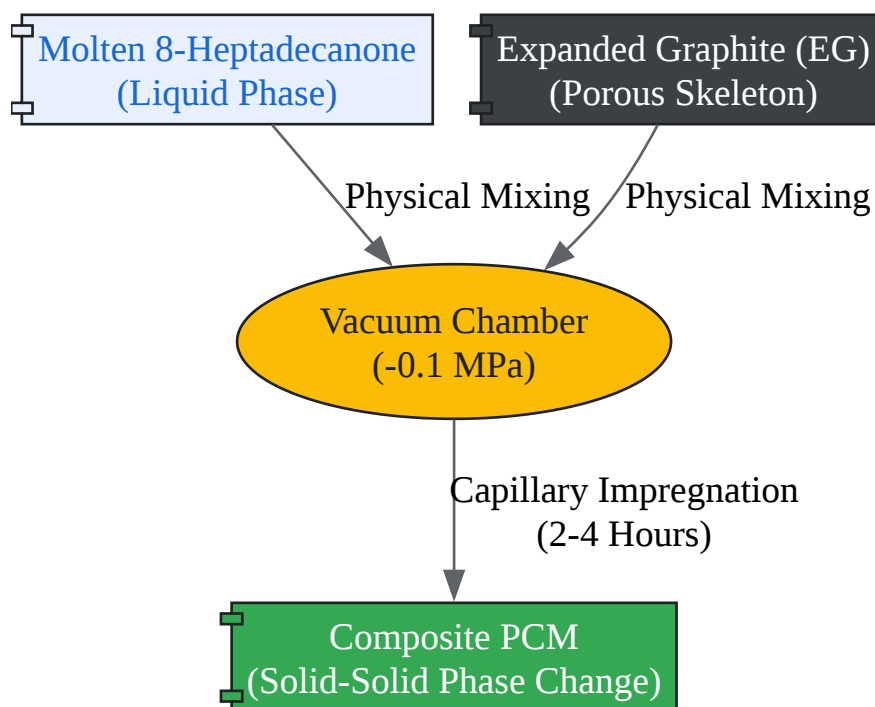
- Stir for 12 hours at room temperature.
- Harvesting:
 - Centrifuge to collect capsules.
 - Calcination is not recommended due to the organic core; instead, dry extensively under vacuum.

Protocol C: Shape Stabilization via Porous Matrix (Expanded Graphite)

Best for: Maximizing Thermal Conductivity (Battery Performance).

Mechanism: Rather than a shell, the PCM is absorbed into the pores of Expanded Graphite (EG) via capillary action. EG acts as a conductive skeleton.

Logic Diagram (DOT)



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Caption: Vacuum impregnation process for creating high-conductivity PCM composites.

Procedure:

- Preparation: Dry Expanded Graphite (EG) at 200°C to remove moisture.
- Mixing: Mix solid **8-Heptadecanone** and EG in a ratio of 90:10 (by weight).
- Impregnation:
 - Place mixture in a vacuum oven.
 - Heat to 60°C (above PCM melting point).
 - Apply vacuum (-0.1 MPa) for 60 minutes to pull air out of pores and force liquid PCM in.
- Cooling: Release vacuum and cool to solidify. The result is a dry powder/block that holds shape even when the PCM melts.

Part 3: Performance Validation & Quality Control

To validate the "Thermal Battery" efficacy, the following tests are mandatory:

Test Method	Objective	Success Criteria
DSC (Differential Scanning Calorimetry)	Measure Latent Heat ()	
TGA (Thermogravimetric Analysis)	Thermal Stability	No weight loss below 150°C.
Leakage Test	Verify Encapsulation	Place on filter paper at 60°C for 1 hour. No oil spots.
Thermal Cycling	Durability	50 cycles (melt/freeze) with <5% change in .

Causality & Troubleshooting

- Low Encapsulation Efficiency?

- Cause: Surfactant concentration too low (emulsion unstable) or pH drop too fast (shell precipitated away from droplets).
- Fix: Increase SMA concentration; add acid slower (over 30 mins).
- Shell Rupture?
 - Cause: Shell too thin or brittle.
 - Fix: Increase Pre-polymer:PCM ratio (aim for 1:1 or 1:2 initially).

References

- Development of Composite Microencapsulated Phase Change Materials. ResearchGate.
- Microencapsulated Heptadecane with Calcium Carbonate Shell. ResearchGate.
- Preparation and characteristics of paraffin microencapsulated in melamine-urea-formaldehyde. ResearchGate.
- Thermal Energy Storage in Concrete by Encapsulation. MDPI.
- NIST WebBook: Heptadecane Properties (Reference for Alkane baseline). NIST.
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